

Technical Monograph: 2-(2-(Benzyloxy)phenyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(2-(Benzyloxy)phenyl)propan-2-ol

Cat. No.: B12283894

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Core Identity & Synthetic Utility in Heterocyclic Chemistry

Physicochemical Profile & Molecular Weight Analysis[1][2][3]

The molecule **2-(2-(benzyloxy)phenyl)propan-2-ol** is a critical synthetic intermediate, primarily utilized in the construction of dihydrobenzofuran scaffolds. It functions as a "masked" phenolic tertiary alcohol, where the benzyl ether serves as a robust protecting group during nucleophilic additions (e.g., Grignard reactions) to the aromatic ketone.

Structural Identity

- IUPAC Name: 2-[2-(phenylmethoxy)phenyl]propan-2-ol
- Molecular Formula:

[1]

- CAS Registry Number: (Isomer dependent, typically analogous to 2-benzyloxy-

-dimethylbenzyl alcohol derivatives)

Molecular Weight Calculation

The precise molecular weight is derived from standard atomic weights (IUPAC 2021).

Element	Count	Atomic Mass (Da)	Subtotal (Da)	Contribution (%)
Carbon (C)	16	12.011	192.176	79.31%
Hydrogen (H)	18	1.008	18.144	7.49%
Oxygen (O)	2	15.999	31.998	13.20%
Total MW	242.318 g/mol	100%		

Synthetic Utility: The Dihydrobenzofuran Pathway

In drug discovery, this molecule represents a strategic checkpoint in the synthesis of 2,2-dimethyl-2,3-dihydrobenzofuran, a pharmacophore found in various bioactive natural products and neolignans [1].

Mechanistic Logic

The synthesis relies on a Grignard addition followed by a reductive deprotection-cyclization sequence.

- **Protection:** The free phenol of 2'-hydroxyacetophenone is protected as a benzyl ether to prevent quenching of the organometallic reagent.
- **Nucleophilic Addition:** Methylmagnesium bromide (MeMgBr) attacks the ketone to form the tertiary alcohol—the target molecule described here.
- **Cyclization Strategy:** The benzyl group is removed (usually via hydrogenolysis), revealing the phenol. The proximal tertiary alcohol then undergoes acid-catalyzed intramolecular etherification (via a stable tertiary carbocation intermediate) to close the furan ring.

Experimental Protocol: Synthesis via Grignard Addition[5][6][7]

Objective: Synthesis of **2-(2-(benzyloxy)phenyl)propan-2-ol** from 1-(2-(benzyloxy)phenyl)ethanone.

Reagents & Apparatus

- Substrate: 1-(2-(benzyloxy)phenyl)ethanone (1.0 eq)
- Reagent: Methylmagnesium bromide (3.0 M in Et₂O, 1.5 eq)
- Solvent: Anhydrous Tetrahydrofuran (THF)
- Quench: Saturated aqueous Ammonium Chloride ()
- Apparatus: Flame-dried 3-neck round-bottom flask, nitrogen atmosphere, reflux condenser.

Step-by-Step Methodology

Step 1: System Preparation (Moisture Control)

- Rationale: Grignard reagents are highly basic and nucleophilic; moisture will protonate the methyl anion, destroying the reagent and producing methane gas.
- Action: Flame-dry all glassware under vacuum. Purge with dry Nitrogen () for 15 minutes.

Step 2: Substrate Solubilization

- Dissolve 1-(2-(benzyloxy)phenyl)ethanone in anhydrous THF (0.5 M concentration).
- Cool the solution to 0°C using an ice/water bath.
- Note: Low temperature prevents uncontrolled exotherms and minimizes side reactions (e.g., enolization).

Step 3: Nucleophilic Addition

- Add MeMgBr dropwise via a pressure-equalizing addition funnel over 30 minutes.
- Observation: A color change (often to yellow/orange) indicates the formation of the magnesium alkoxide intermediate.
- Allow the reaction to warm to Room Temperature (RT) and stir for 2 hours.
- Validation: Monitor via TLC (Hexane/EtOAc 4:1). The starting ketone () should disappear, replaced by the more polar alcohol ().

Step 4: Controlled Quench

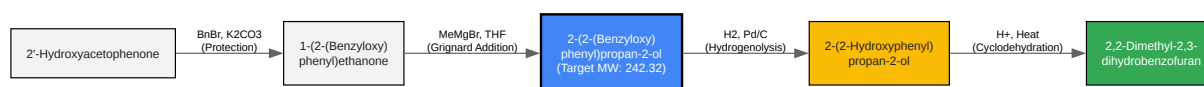
- Cool the mixture back to 0°C.
- Critical Step: Slowly add saturated .
 - Chemistry: .
 - Warning: Rapid addition causes violent foaming.
- Extract with Ethyl Acetate (3x). Wash combined organics with Brine, dry over , and concentrate in vacuo.

Step 5: Purification

- Purify via flash column chromatography (Silica Gel, 0-10% EtOAc in Hexanes).
- Yield Expectation: 85-95%.

Pathway Visualization

The following diagram illustrates the position of **2-(2-(benzyloxy)phenyl)propan-2-ol** within the broader synthesis of benzofuran derivatives.



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Figure 1: Synthetic pathway converting 2'-hydroxyacetophenone to dihydrobenzofuran via the target intermediate.

Analytical Characterization (Diagnostic Signals)

To validate the synthesis of **2-(2-(benzyloxy)phenyl)propan-2-ol**, researchers should look for the following diagnostic signals in Proton NMR (

NMR, 400 MHz,

).

Moiety	Chemical Shift ()	Multiplicity	Integration	Assignment Logic
Gem-Dimethyl	1.60 - 1.65 ppm	Singlet (s)	6H	Characteristic of the group.
Benzylic	5.10 - 5.15 ppm	Singlet (s)	2H	The protons; shift indicates attachment to oxygen.
Aromatic (Benzyl)	7.30 - 7.45 ppm	Multiplet (m)	5H	The protecting group phenyl ring.
Aromatic (Core)	6.90 - 7.25 ppm	Multiplet (m)	4H	The core phenyl ring; ortho-substitution pattern causes splitting.
Hydroxyl ()	3.50 - 4.00 ppm	Broad Singlet	1H	Exchangeable with ; shift varies with concentration.

Potential Impurities:

- Styrene Derivative: If the workup is too acidic, the tertiary alcohol may dehydrate to form the alkene (2-(2-(benzyloxy)phenyl)prop-1-ene), visible as vinylic protons at 5.0-5.5 ppm.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 12250224, 2-(2-Benzylphenyl)propan-2-OL. Retrieved from [\[Link\]](#)
- WuXi Biology. (2020). Benzofuran Synthesis via Acid Catalyzed Cyclization of Acetal: Mechanistic Insight. Retrieved from [\[Link\]](#)
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Sources

- 1. 2-(3-(BENZYLOXY)PHENYL)PROPAN-2-OL | 79678-38-9 [\[chemicalbook.com\]](#)
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